

Safety Guidelines for Handling and Storing 2-Fluoro-3-nitroaniline

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Compound of Interest

Compound Name: 2-Fluoro-3-nitroaniline

Cat. No.: B1329601

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety guidelines, handling procedures, and storage protocols for **2-Fluoro-3-nitroaniline** (CAS No. 21397-11-5). Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Chemical Identification and Properties

2-Fluoro-3-nitroaniline is a fluorinated aromatic amine that serves as a building block in organic synthesis. A summary of its key properties is presented in the table below.

Property	Value	Reference
CAS Number	21397-11-5	[1]
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	[2]
Molecular Weight	156.11 g/mol	[1]
Appearance	Solid	
Melting Point	114-116 °C	[1]
Storage Temperature	2-8°C	[2]

Hazard Identification and Classification

2-Fluoro-3-nitroaniline is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin irritation (Category 2)	H315: Causes skin irritation
Eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Signal Word: Warning[3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Fluoro-3-nitroaniline** to prevent exposure.

PPE	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Handling and Storage Protocols

Handling

- Engineering Controls: All handling of solid **2-Fluoro-3-nitroaniline** that may generate dust should be performed in a certified chemical fume hood to minimize inhalation exposure.[4]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.[4]
- Procedural Workflow for Handling:



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Workflow for handling solid **2-Fluoro-3-nitroaniline**.

Storage

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [2] The recommended storage temperature is between 2°C and 8°C.[2]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.

Emergency Procedures

First-Aid Measures

The following first-aid measures should be taken in case of exposure.

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. [1] Rinse mouth.
Inhalation	Move the person into fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Accidental Release Measures

- Spill Cleanup: In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid generating dust.[\[4\]](#)
- Containment: Cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Disposal: Collect the spilled material and absorbent into a sealed, labeled container for disposal as hazardous waste.[\[5\]](#) Do not allow the material to enter drains or waterways.[\[5\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[\[6\]](#)
- Hazardous Combustion Products: Combustion may produce toxic fumes, including nitrogen oxides and hydrogen fluoride.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

- Waste Disposal: Dispose of **2-Fluoro-3-nitroaniline** and any contaminated materials as hazardous waste in accordance with federal, state, and local regulations.[\[5\]](#) Do not dispose of in regular trash or down the drain.[\[5\]](#)
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[\[5\]](#)

Experimental Protocol: General Procedure for Use in Synthesis

The following is a general protocol for the use of **2-Fluoro-3-nitroaniline** as a starting material in a typical nucleophilic aromatic substitution reaction. This protocol should be adapted based on the specific requirements of the intended reaction.

Objective: To provide a general workflow for the safe use of **2-Fluoro-3-nitroaniline** in a laboratory synthesis.

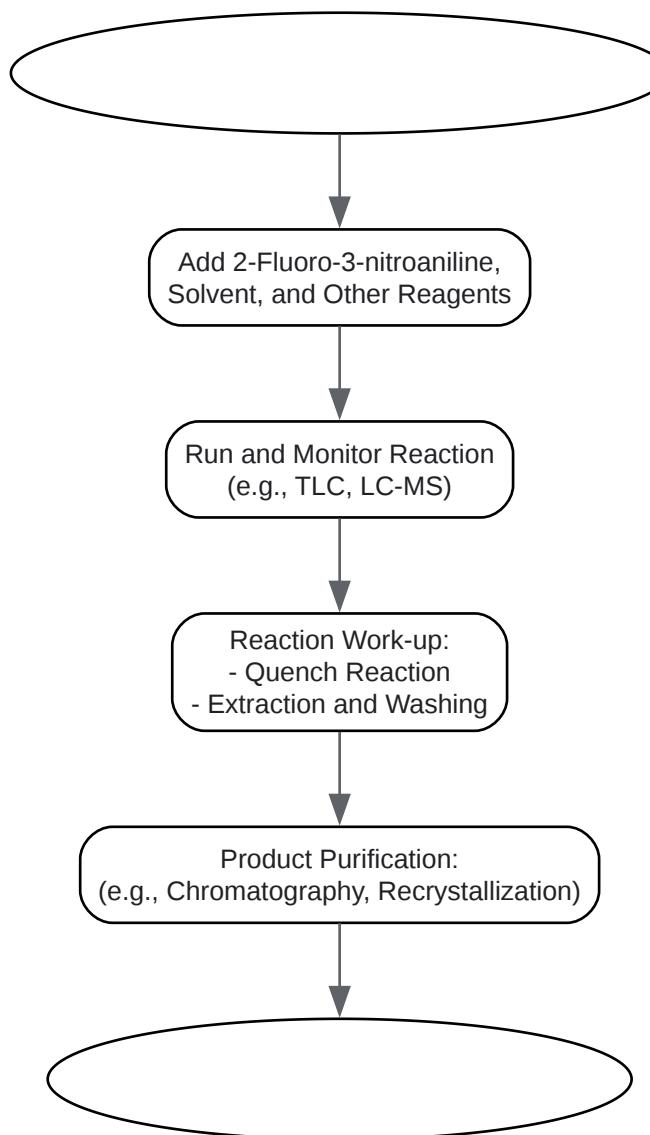
Materials:

- **2-Fluoro-3-nitroaniline**
- Reaction solvent (ensure compatibility)
- Other reagents as required by the specific synthesis
- Appropriate reaction vessel and work-up equipment

Procedure:

- Preparation: Set up the reaction apparatus within a certified chemical fume hood. Ensure all glassware is dry and appropriate for the reaction scale.
- Reagent Addition:
 - Under an inert atmosphere (if required by the reaction chemistry), add the desired amount of **2-Fluoro-3-nitroaniline** to the reaction vessel.

- Add the solvent and other reagents sequentially as dictated by the specific synthetic procedure.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, LC-MS, GC-MS).
- Work-up: Upon completion, quench the reaction and perform the work-up procedure as required. This may involve extraction, washing, and drying of the organic phase.
- Purification: Purify the crude product using a suitable method, such as column chromatography, recrystallization, or distillation.
- Waste Disposal: Collect all waste generated during the reaction and work-up in appropriately labeled hazardous waste containers for disposal.

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General synthetic workflow using **2-Fluoro-3-nitroaniline**.

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- To cite this document: BenchChem. [Safety Guidelines for Handling and Storing 2-Fluoro-3-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329601#safety-guidelines-for-handling-and-storing-2-fluoro-3-nitroaniline]

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